

A Comparative Analysis of the Brisance of Ethylenediamine Dinitrate and Other Key Nitramines

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Compound of Interest

Compound Name: *Ethylenediamine dinitrate*

Cat. No.: *B1253146*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the brisance of **ethylenediamine dinitrate** (EDDN) with other prominent nitramine explosives, namely RDX, HMX, and CL-20. This analysis is supported by experimental data and detailed methodologies to offer a comprehensive understanding of their relative shattering effects.

Ethylenediamine dinitrate (EDDN), a powerful explosive compound, demonstrates significant brisance, a critical measure of its shattering capability upon detonation.^[1] When compared to other nitramine explosives, EDDN exhibits a performance profile that positions it as a potent but less extreme alternative to compounds like RDX and HMX.

Quantitative Performance Comparison

The brisance of an explosive is primarily determined by its detonation velocity and detonation pressure. The following table summarizes the key performance characteristics of EDDN in comparison to RDX, HMX, and CL-20.

Explosive Compound	Abbreviation	Detonation Velocity (m/s)	Detonation Pressure (kbar)	Trauzl Lead Block Test (cm ³)
Ethylenediamine Dinitrate	EDDN	7,570[1]	~213	345[2]
Cyclotrimethylene Trinitramine	RDX	8,750	~349	480
Cyclotetramethylene Tetranitramine	HMX	9,100	~395	480
Hexanitrohexaazaisowurtzitane	CL-20	~9,500	>400	Not readily available

Note: The detonation pressure for EDDN is an estimation based on available data. The Trauzl lead block test values for RDX and HMX are calculated from a rating of 48 cm³/g for a 10g sample.[3]

As the data indicates, EDDN possesses a high detonation velocity, exceeding that of traditional explosives like TNT (6,900 m/s).[1] However, its velocity and estimated detonation pressure are lower than those of RDX, HMX, and the highly powerful CL-20. The Trauzl lead block test, a measure of an explosive's power to do work, shows a significant expansion for EDDN, though direct comparative values for a 10g sample of the other nitramines were not available in the immediate search results.

Experimental Protocols for Brisance Determination

The quantitative data presented in this guide are derived from standardized experimental tests designed to measure the brisance and performance of explosive materials. The primary methods are:

Trauzl Lead Block Test

This test quantifies the explosive power by measuring the expansion of a cavity in a standardized lead block.

Apparatus:

- A cylindrical lead block (200 mm in height and diameter) with a central borehole (25 mm diameter, 125 mm deep).
- 10-gram sample of the explosive, typically wrapped in foil.
- Standard detonator.
- Sand for stemming.
- Water and a graduated cylinder for measuring the cavity volume.

Procedure:

- The 10-gram explosive sample is placed in the borehole of the lead block.
- A detonator is inserted into the sample.
- The remainder of the borehole is filled with sand.
- The explosive is detonated.
- The resulting increase in the volume of the cavity is measured by filling it with water and measuring the water's volume.^[3]

Kast Brisance Test

The Kast method evaluates brisance by measuring the compression of a copper cylinder.

Apparatus:

- A massive steel base.
- A standardized copper crusher cylinder.
- A steel pestle.
- A thick steel disc.

Procedure:

- The copper cylinder is placed on the steel base.
- The steel pestle is positioned on top of the cylinder, followed by the steel disc.
- A sample of the explosive, housed in a thin-walled tube, is placed on the steel disc.
- The explosive is detonated.
- The degree of compression of the copper cylinder is measured to determine the brisance.

Plate Dent Test

This test assesses the shattering ability of an explosive by measuring the indentation it creates in a steel plate.

Apparatus:

- A hardened steel witness plate of standardized dimensions.
- A cylindrical charge of the explosive.
- A detonator.
- A depth gauge or micrometer.

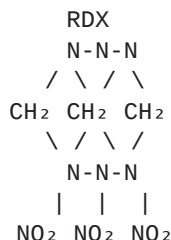
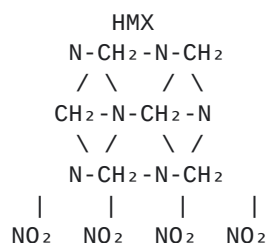
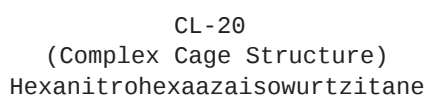
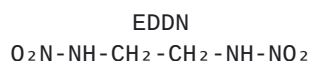
Procedure:

- The cylindrical explosive charge is placed on the center of the steel plate.
- The explosive is initiated by a detonator.
- The depth of the dent created in the steel plate is measured. This depth is correlated with the detonation pressure of the explosive.

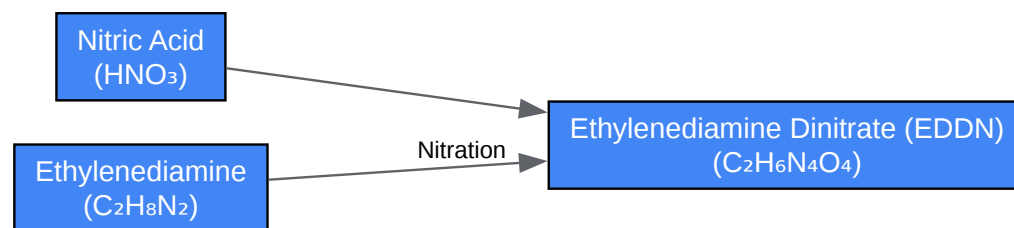
Chemical Relationship and Structural Comparison

The following diagram illustrates the chemical synthesis pathway from ethylenediamine to **ethylenediamine dinitrate** and provides a structural comparison with other nitramines.

Comparative Molecular Structures



Ethylenediamine Dinitrate Synthesis



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Caption: Synthesis of EDDN and structural comparison with RDX, HMX, and CL-20.

Conclusion

Ethylenediamine dinitrate is a powerful nitramine explosive with significant brisance, falling between traditional explosives like TNT and more advanced nitramines such as RDX and HMX. Its performance characteristics, as determined by detonation velocity and lead block tests, make it a subject of interest for various applications where a balance of power and sensitivity is required. The standardized experimental protocols outlined provide a framework for consistent and reliable evaluation of its brisance in comparison to other energetic materials. Further research to obtain a precise detonation pressure for EDDN and a direct comparative Trauzl test value for CL-20 would allow for an even more comprehensive analysis.

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